

An In-depth Technical Guide to the Structure of endo-3-Aminotropane

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Compound of Interest

Compound Name: *endo-8-Methyl-8-azabicyclo[3.2.1]octan-3-amine*

CAS No.: 87571-88-8

Cat. No.: B1299054

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Introduction

Endo-3-Aminotropane is a significant functionalized tropane derivative widely utilized as a versatile building block in organic and medicinal chemistry.^[1] The tropane skeleton, a bicyclic amine, is a core structural motif found in numerous naturally occurring alkaloids known for their potent physiological activities.^[1] The specific stereochemical configuration of endo-3-Aminotropane, coupled with its reactive amino group, makes it a sought-after intermediate for synthesizing complex molecular architectures, particularly in the development of pharmaceuticals targeting the central nervous system (CNS).^{[1][2]}

Core Chemical Structure

The structure of endo-3-Aminotropane is defined by a bicyclic scaffold known as 8-azabicyclo[3.2.1]octane, which is systematically named tropane. The key features of its structure are:

- **Tropane Skeleton:** This is a bicyclic amine consisting of a six-membered piperidine ring and a five-membered pyrrolidine ring, sharing a nitrogen atom and two carbon atoms. The nitrogen atom is methylated, leading to the systematic name **endo-8-Methyl-8-azabicyclo[3.2.1]octan-3-amine**.^{[3][4]} This rigid framework is a common feature in many pharmacologically active compounds.^[2]
- **Amino Group Position:** An amino group (-NH₂) is attached to the third carbon atom (C-3) of the tropane ring.
- **'Endo' Stereochemistry:** The term 'endo' specifies the stereochemistry of the amino group relative to the bicyclic system. In the tropane ring, the piperidine portion adopts a chair conformation. The 'endo' position points towards the ethylene bridge (C-6 and C-7), while the alternative 'exo' position points away from it. This specific spatial arrangement is crucial for its role as a chiral building block in stereoselective synthesis.^[1]

Chemical Identifiers

- **Molecular Formula:** C₈H₁₆N₂^[3]
- **Molecular Weight:** 140.23 g/mol ^[3]
- **CAS Number:** 87571-88-8^{[1][3][4][5]}

Physicochemical Data

Quantitative physical and chemical properties of endo-3-Aminotropane are summarized below. These predicted and experimental values are critical for its application in chemical synthesis and drug design.

Property	Value	Source
Boiling Point	91-92 °C (at 12 mmHg)	^[3]
Density	0.990 ± 0.06 g/cm ³ (Predicted)	^[3]
pKa	11.03 ± 0.40 (Predicted)	^[3]

Experimental Protocols and Synthetic Utility

Endo-3-Aminotropane serves primarily as a pharmaceutical intermediate and a fine chemical building block.^{[1][2]} While specific, detailed protocols for the synthesis of endo-3-Aminotropane itself are not extensively detailed in the provided context, its application in synthetic sequences is well-established. It is frequently used in a protected form, such as N-Boc-endo-3-aminotropane, to control reactivity during multi-step syntheses.^{[2][6]}

Example of a Related Synthetic Transformation (Reductive Amination)

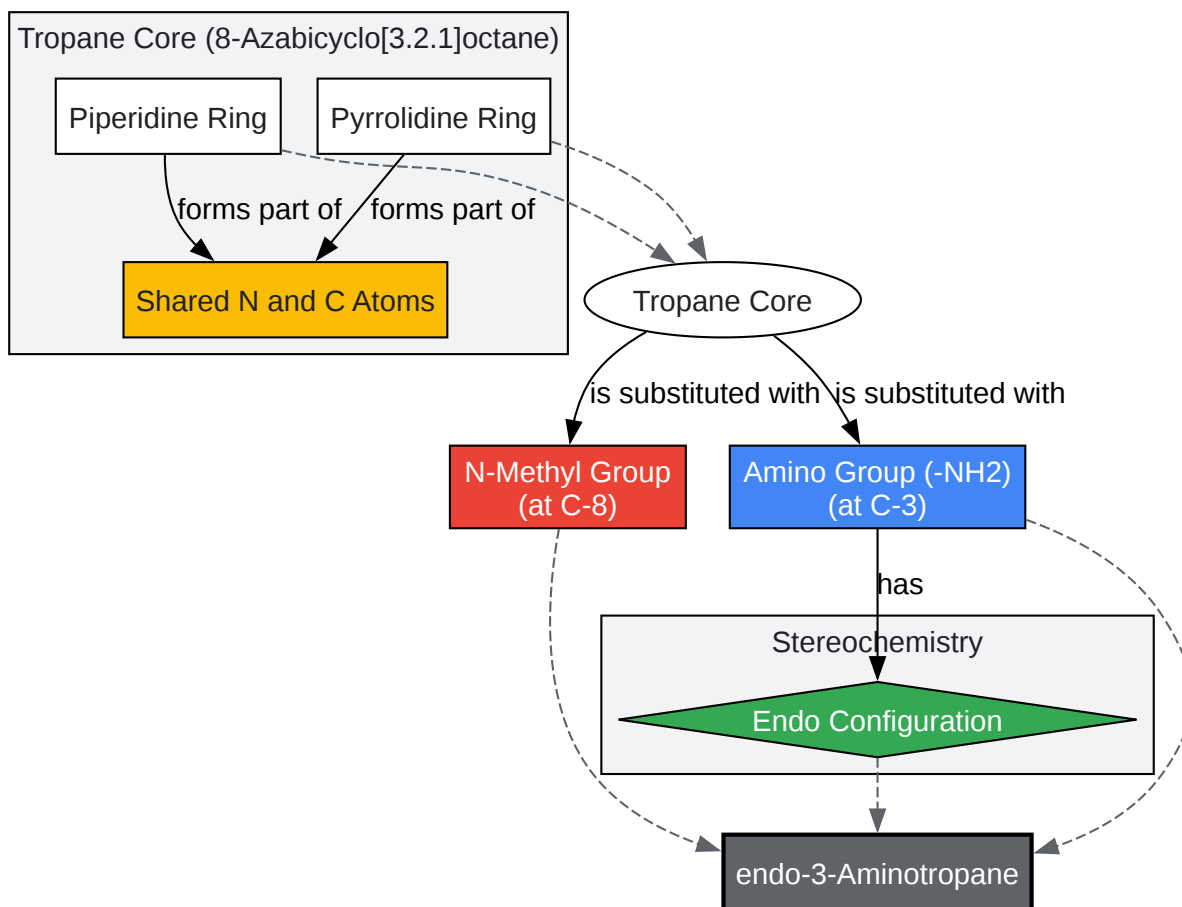
A common synthetic route to introduce an amino group, illustrated for a related N-Boc protected tropane derivative, involves reductive amination. The following conditions have been reported for the synthesis of tert-butyl (1R,5S)-3-amino-8-azabicyclo[3.2.1]octane-8-carboxylate:

- Reactants: A tropinone derivative (e.g., Compound 3b, 22.2 mmol), ammonium formate (111 mmol) as the ammonia source, and 20% palladium hydroxide on carbon as the catalyst.^[6]
- Solvent: Ethanol (200 ml).^[6]
- Conditions: The reaction mixture is heated at 50°C for 2 hours.^[6]
- Workup: After cooling, the catalyst is removed by filtration, and the product is isolated from the filtrate via rotary evaporation and column chromatography.^[6]

This protocol highlights a general method for installing an amino group on the tropane scaffold, which is central to the structure of the title compound.

Structural Visualization

The following diagram illustrates the logical relationship and key components of the endo-3-Aminotropane structure.



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Caption: Logical components of the endo-3-Aminotropane structure.

The following diagram provides a 2D representation of the chemical structure of endo-3-Aminotropane, emphasizing the 'endo' orientation of the amino group.

Caption: 2D chemical structure of endo-3-Aminotropane.

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